

NVP-ADW742 c-Kit inhibition potency

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Compound Focus: Nvp-adw742

CAS No.: 475488-23-4

Cat. No.: S548342

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NVP-ADW742 c-Kit Inhibition Data

The table below summarizes the key quantitative data found in the search results regarding **NVP-ADW742**'s activity.

Assay Type	Reported IC ₅₀ / Potency	Context & Comparison	Source
Cellular Kinase Activity	IC ₅₀ > 5 µM [1]	Minimal inhibitory activity against c-Kit; described as having "little activity" to c-Kit [1].	[1]
Cellular Function (SCLC cells)	IC ₅₀ in the 1-5 µM range [2]	Inhibits SCF-mediated Kit phosphorylation and Akt activation in H526 cell line [2].	[2]
Specificity Profile	>16-fold more potent against IGF-1R than InsR; "little activity" to c-Kit, HER2, PDGFR, VEGFR-2, and Bcr-Abl [1].	Primarily characterized as a selective IGF-1R inhibitor [1] [3] [4].	[1]

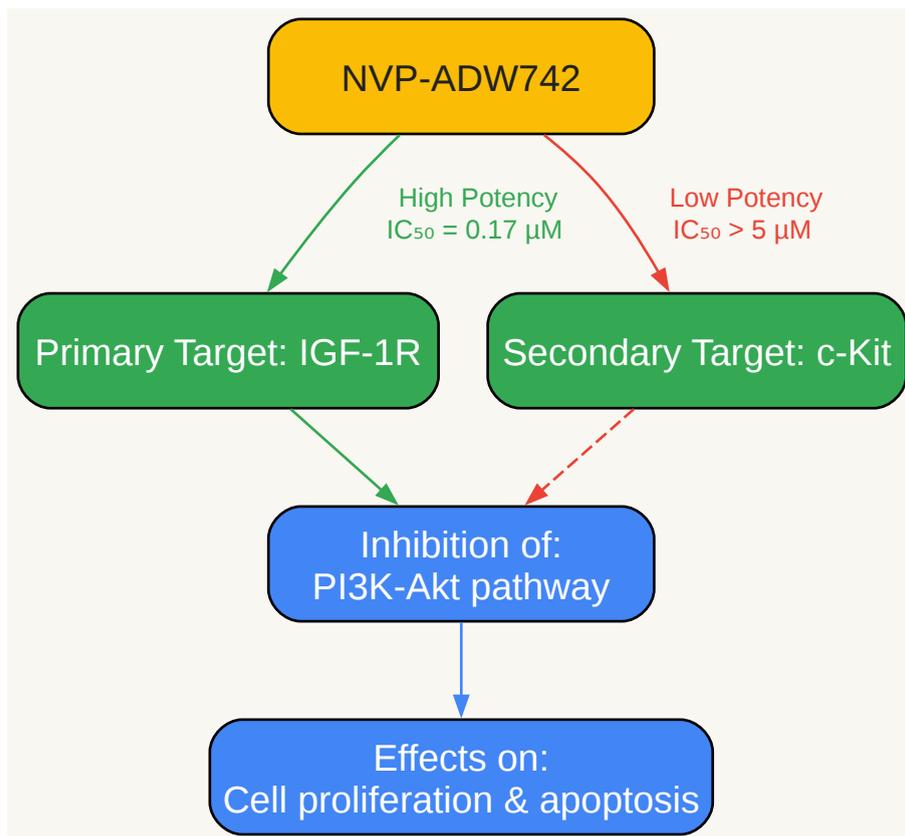
Experimental Protocol Details

The search results provide insights into the methodologies used to determine the above data:

- **Kinase Assay (Cellular):** A cellular "Capture ELISA" was used to determine the IC₅₀ for IGF-1R autophosphorylation [1]. Cells were starved, pre-incubated with **NVP-ADW742**, stimulated with IGF-I, and lysed. Lysates were transferred to plates coated with IGF-1R capture antibodies, and phosphorylation was detected using an anti-phosphotyrosine antibody with a luminescent substrate [1].
- **Cell Research (Proliferation/Viability):** For multiple myeloma (MM) cell lines, cells were exposed to **NVP-ADW742** (dissolved in DMSO) for 48 hours. Cell survival was then examined using a standard MTT assay [1].
- **In Vivo Administration:** In a mouse model of diffuse multiple myeloma, **NVP-ADW742** was administered at **10 mg/kg twice daily**, via either intraperitoneal (IP) injection or oral gavage [1].

Selectivity and Role of c-Kit Inhibition

The following diagram illustrates the key finding from the research: **NVP-ADW742** is a selective IGF-1R inhibitor, and its effect on c-Kit is a secondary, weaker activity.



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References

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